

Technical Guide: Molecular Weight of Triethylmethylammonium Methyl Carbonate

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Compound of Interest

Compound Name: *Triethylmethylammonium methyl carbonate*

Cat. No.: *B050297*

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For: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed breakdown of the molecular weight of **triethylmethylammonium methyl carbonate**, a quaternary ammonium ionic liquid. The information is presented to be a clear and concise reference for laboratory and research applications.

Chemical Identity

Triethylmethylammonium methyl carbonate is an ionic compound. Its chemical structure consists of a triethylmethylammonium cation and a methyl carbonate anion.

- Systematic Name: Triethyl(methyl)azanium methyl carbonate
- Alternate Name: Methyltriethylammonium methyl carbonate^[1]
- CAS Number: 113840-08-7^[1]^[2]
- Molecular Formula: C₉H₂₁NO₃^[1]^[2]^[3]

Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The molecular formula C₉H₂₁NO₃ indicates that one molecule of **triethylmethylammonium**

methyl carbonate contains:

- 9 Carbon (C) atoms
- 21 Hydrogen (H) atoms
- 1 Nitrogen (N) atom
- 3 Oxygen (O) atoms

The final calculated molecular weight for **triethylmethylammonium methyl carbonate** is 191.27 g/mol [1][2][3][4][5].

Data Presentation: Atomic Weight Summary

The following table summarizes the quantitative data used to calculate the molecular weight of **triethylmethylammonium methyl carbonate**. Standard atomic weights from the International Union of Pure and Applied Chemistry (IUPAC) are used for this calculation.

Element	Symbol	Atomic Count	Standard Atomic Weight (g/mol)	Subtotal (g/mol)
Carbon	C	9	12.011[6][7]	108.099
Hydrogen	H	21	1.008[8][9]	21.168
Nitrogen	N	1	14.007[10][11][12]	14.007
Oxygen	O	3	15.999[13][14][15]	47.997
Total			191.271	

Note: The total molecular weight is often rounded for practical applications.

Experimental Protocols

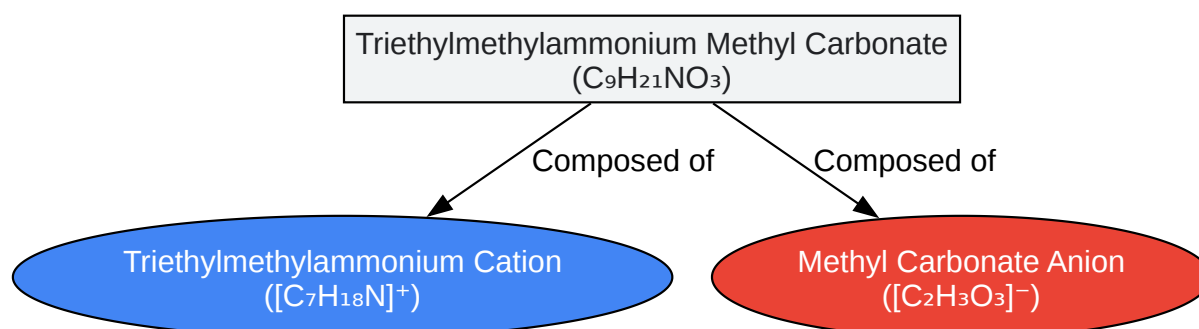
The determination of a compound's molecular weight is a fundamental characterization step. While this guide focuses on the calculated molecular weight based on the known chemical formula, experimental verification is typically performed using techniques such as:

- **Mass Spectrometry (MS):** This is a powerful analytical technique that measures the mass-to-charge ratio of ions. High-resolution mass spectrometry (HRMS) can determine the molecular weight with high precision and is used to confirm the elemental composition.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** While not a direct measure of molecular weight, ^1H and ^{13}C NMR spectroscopy are used to confirm the structural integrity of the synthesized compound, which indirectly validates the molecular formula and thus the calculated molecular weight[2].
- **High-Performance Liquid Chromatography (HPLC):** This technique is primarily used to assess the purity of a sample[2]. A pure sample is essential for accurate molecular weight determination by other methods.

Detailed experimental protocols for these techniques are widely available in standard analytical chemistry textbooks and methodology guides. The specific parameters for analyzing **triethylmethylammonium methyl carbonate** would be developed based on its solubility and ionization properties.

Logical Relationships and Structure

The structural composition of **triethylmethylammonium methyl carbonate** can be visualized as the combination of its constituent ions. The following diagram illustrates this relationship.



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Ionic composition of the target compound.

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